

Inter-laboratory comparison of 3-Cyano-6-isopropylchromone characterization data

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Compound of Interest

Compound Name: 3-Cyano-6-isopropylchromone

Cat. No.: B119864

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A Comparative Guide to the Characterization of 3-Cyano-6-isopropylchromone

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the characterization data for **3-Cyano-6-isopropylchromone** (CAS No. 50743-32-3), a key intermediate in pharmaceutical synthesis. [1] In the absence of a formal inter-laboratory study, this document collates and compares data from various suppliers to offer a baseline for researchers.

Physicochemical and Purity Data Comparison

3-Cyano-6-isopropylchromone is typically supplied as a white to light yellow powder or crystalline solid.[2] The following table summarizes the physicochemical properties and purity specifications from different sources.



Parameter	Source A	Source B	Source C
Purity	>98% (GC)	>98%[3]	≥99%[4]
Melting Point	117.0 to 121.0 °C[2]	119 °C	117.0 to 121.0 °C[2]
Molecular Formula	C13H11NO2[3]	C13H11NO2[3]	C13H11NO2[2]
Molecular Weight	213.24	213[3]	213.23[2]
Appearance	White to Light yellow powder to crystal	N/A	White to Light yellow powder to crystal[2]

Spectroscopic Data Comparison

Spectroscopic analysis is crucial for confirming the structural integrity of **3-Cyano-6-isopropylchromone**. While raw spectra are not publicly available from suppliers, the expected spectral characteristics are summarized below.[5]

Technique	Expected Peaks / Signals	
FT-IR	~2220 cm ⁻¹ (C≡N stretch)[5]	
¹ H NMR	δ 6.8–8.2 ppm (aromatic protons), δ 1.2–1.4 ppm (isopropyl methyl split)[5]	
13C NMR ~180 ppm (carbonyl), ~115 ppm (cyano)[5		
Mass Spectrometry	Molecular ion [M+H]+ matching theoretical mass (±0.001 Da)[5]	

Experimental Protocols

Detailed experimental protocols for the key characterization techniques are provided below. These are generalized methods based on standard practices for chromone derivatives.

Purity Determination by High-Performance Liquid Chromatography (HPLC)



A general reverse-phase HPLC method can be used for purity assessment of chromone derivatives.[6]

- Column: C18, 5 μm particle size.
- Mobile Phase: A gradient of 0.5% (v/v) acetic acid in water (A) and acetonitrile (B).[6]
- Flow Rate: 1 mL/min.[6]
- Detection: UV at a specified wavelength (e.g., 330 nm).[6]
- Sample Preparation: Dissolve a known concentration of **3-Cyano-6-isopropylchromone** in acetonitrile.[6]
- Analysis: The purity is determined by the area percentage of the principal peak.

Structural Confirmation by NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the compound in a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- ¹H NMR: Acquire the spectrum to observe the chemical shifts and splitting patterns of the aromatic and isopropyl protons.[5]
- ¹³C NMR: Acquire the spectrum to identify the carbon signals, particularly the characteristic carbonyl and cyano resonances.[5]

Structural Confirmation by FT-IR Spectroscopy

- Sample Preparation: Prepare a KBr pellet containing a small amount of the compound or analyze as a solid using an ATR accessory.
- Analysis: Acquire the infrared spectrum and identify the characteristic absorption band of the nitrile group (C≡N) around 2220 cm⁻¹.[5]

Molecular Weight Confirmation by Mass Spectrometry

Ionization: Use a suitable ionization technique, such as electrospray ionization (ESI).

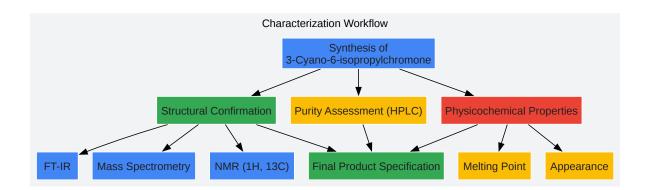


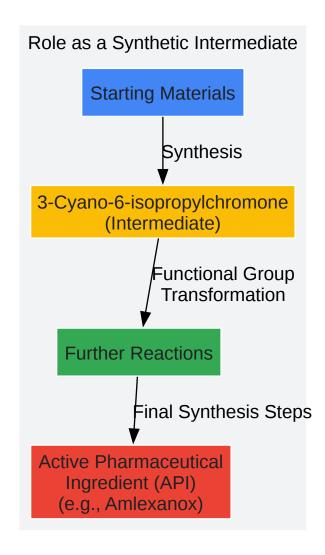
 Analysis: Acquire the mass spectrum in positive ion mode to observe the protonated molecular ion [M+H]⁺. High-resolution mass spectrometry (HRMS) is recommended for accurate mass determination.[5]

Visualizations

The following diagrams illustrate the general workflow for chemical characterization and the role of **3-Cyano-6-isopropylchromone** in synthesis.









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